

Personal protective equipment for handling Tmv-IN-6

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tmv-IN-6

Cat. No.: B12385429

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Essential Safety and Handling Guide for Tmv-IN-6

For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling and disposal of **Tmv-IN-6**, a novel antiviral and fungicidal agent. As a new research chemical, a comprehensive Safety Data Sheet (SDS) with specific quantitative hazard data is not yet publicly available. Therefore, the following guidance is based on general laboratory safety principles for handling novel chemical compounds and available information on **Tmv-IN-6**.

Compound Information

Property	Value
Product Name	Tmv-IN-6
Catalog Number	HY-155044 (MedChemExpress)
Chemical Formula	C29H27N3OS
Molecular Weight	465.61 g/mol
Description	A novel antiviral and fungicidal agent that inhibits the assembly of the Tobacco Mosaic Virus (TMV) by binding to its coat protein (CP). [1]
Form	Solid

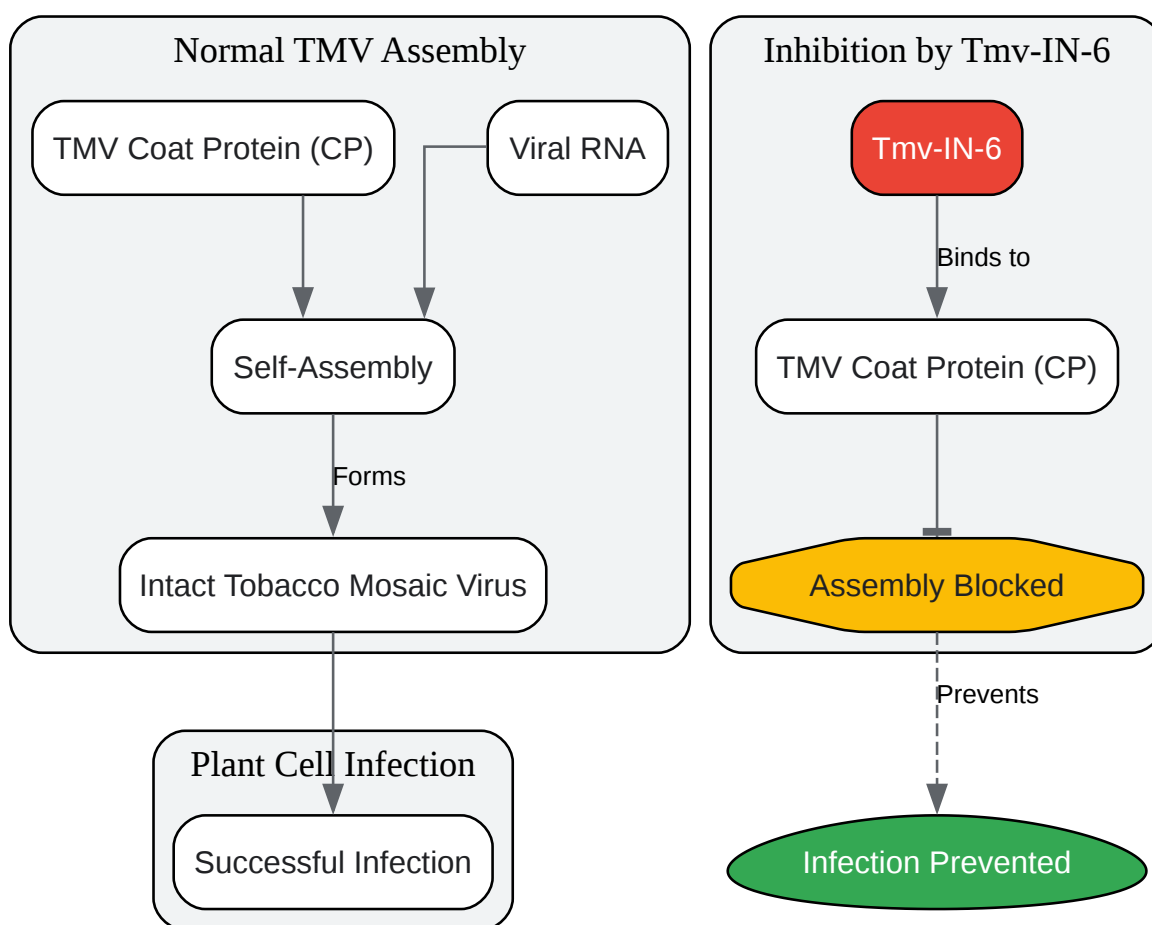
Personal Protective Equipment (PPE)

Due to the absence of specific toxicity data, a cautious approach is mandatory. The following PPE should be worn at all times when handling **Tmv-IN-6**:

PPE Category	Recommended Equipment	Rationale
Eye Protection	Chemical safety goggles or a face shield.	Protects against splashes and airborne particles.
Hand Protection	Nitrile gloves.	Provides a barrier against skin contact. Regularly inspect gloves for tears or punctures.
Body Protection	A lab coat or chemical-resistant apron.	Protects skin and personal clothing from contamination.
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood. If weighing or handling in a way that generates dust, a NIOSH-approved respirator with a particulate filter is recommended.	Minimizes inhalation of the compound.

Operational Plan: Step-by-Step Handling Procedures

This workflow outlines the essential steps for safely handling **Tmv-IN-6** from receipt to disposal.



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References

- 1. TMV-IN-6 | CymitQuimica [cymitquimica.com]
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